

The Versatile Chiral Building Block: Applications of Methyl 2-hydroxycyclopentanecarboxylate in Complex Synthesis

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Compound of Interest

Compound Name:	Methyl 2-hydroxycyclopentanecarboxylate
CAS No.:	90085-05-5
Cat. No.:	B3043680

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Introduction: Harnessing Chirality from the Pool

In the realm of complex molecule synthesis, particularly in the pharmaceutical industry, the efficient and stereocontrolled construction of chiral centers is a paramount challenge. Chiral pool synthesis, a strategy that utilizes readily available, enantiomerically pure natural products as starting materials, offers an elegant and practical solution. **Methyl 2-**

hydroxycyclopentanecarboxylate, a versatile C7 building block, stands as a prime example of a chiral synthon that provides a pre-defined stereochemical framework for the synthesis of a diverse array of bioactive molecules. This application note will provide an in-depth technical guide on the synthetic applications of **methyl 2-hydroxycyclopentanecarboxylate**, with a focus on its pivotal role in the synthesis of prostaglandins and carbocyclic nucleosides. We will delve into the underlying principles of the synthetic strategies, provide detailed, field-proven protocols, and offer insights into the causality behind experimental choices, thereby equipping researchers with the knowledge to leverage this valuable chiral building block in their own synthetic endeavors.

Physicochemical Properties and Stereochemistry

Methyl 2-hydroxycyclopentanecarboxylate is a bifunctional molecule possessing both a hydroxyl and a methyl ester group on a cyclopentane ring. The commercially available enantiopure forms, typically (1R,2S)-**methyl 2-hydroxycyclopentanecarboxylate** and its (1S,2R)-enantiomer, are the most valuable for chiral pool synthesis. The relative stereochemistry of the hydroxyl and ester groups provides a crucial handle for directing subsequent stereoselective transformations.

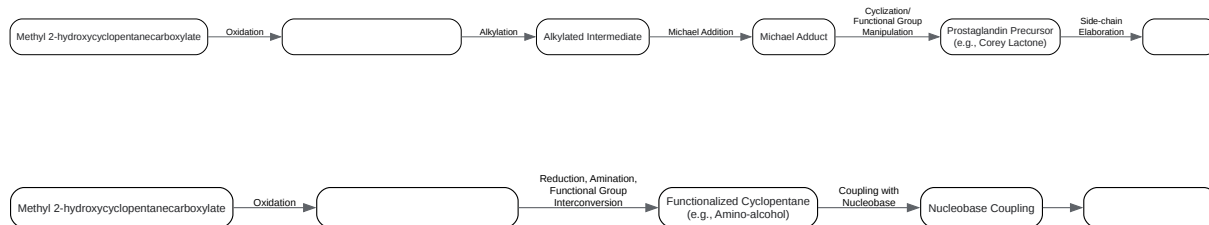
Property	Value
Molecular Formula	C7H12O3
Molecular Weight	144.17 g/mol
Appearance	Colorless to pale yellow liquid
Chirality	Two stereocenters

Application I: Cornerstone of Prostaglandin Synthesis

Prostaglandins are a class of lipid compounds that exhibit a wide range of physiological effects and are consequently important targets for drug development. The cyclopentane core of prostaglandins presents a significant synthetic challenge, and **methyl 2-hydroxycyclopentanecarboxylate** serves as an excellent starting material for the construction of key prostaglandin intermediates, most notably the Corey lactone.

Synthetic Strategy: The Path to the Corey Lactone

The overarching strategy involves the oxidation of the secondary alcohol of **methyl 2-hydroxycyclopentanecarboxylate** to a ketone, yielding methyl 2-oxocyclopentanecarboxylate. This β -keto ester is a versatile intermediate that can undergo a variety of transformations, including alkylation and conjugate addition, to introduce the characteristic side chains of prostaglandins.



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